

Physical properties of 3,7-Dimethyl-1-octanol (boiling point, density)

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octanol

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Technical Guide: Physical Properties of 3,7-Dimethyl-1-octanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3,7-Dimethyl-1-octanol**, specifically its boiling point and density. The information is presented with a focus on experimental methodologies and clear data representation to support research and development activities.

Quantitative Data Summary

The physical properties of **3,7-Dimethyl-1-octanol** have been determined under various experimental conditions. The following table summarizes these key quantitative data points for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	213 °C	at standard atmospheric pressure[1]
118 °C	at 15 mmHg[2] (or 2.0 x 10 ³ Pa[1])	
98-99 °C	at 9 mmHg[3][4][5][6]	
Density	0.828 g/mL	at 20 °C[1][3][4][5]
0.824 g/mL	at 25 °C[3]	
Specific Gravity	0.83	at 20/20 °C[2]

Experimental Protocols

The determination of boiling point and density are fundamental procedures in the physical characterization of a liquid compound. The following sections detail the generalized experimental methodologies for these measurements.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For precise measurement, especially for small quantities or at reduced pressures, the capillary method (Siwoloboff method) is commonly employed.

Protocol:

- **Sample Preparation:** A small volume (a few milliliters) of **3,7-Dimethyl-1-octanol** is placed into a small-diameter test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid within the test tube.[7][8][9]
- **Apparatus Assembly:** The test tube is securely attached to a thermometer, ensuring the thermometer's bulb is aligned with the liquid sample.[7][9]
- **Heating:** The entire assembly is immersed in a heating bath (e.g., water or mineral oil) and heated gently and uniformly.[7][9][10]

- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the liquid as it approaches its boiling point. A continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.[8]
- Measurement: The heat source is then removed, and the bath is allowed to cool slowly. The boiling point is recorded as the temperature at which the bubbling stops and the liquid begins to be drawn up into the capillary tube.[8][10] This indicates that the external pressure has just overcome the vapor pressure of the liquid.

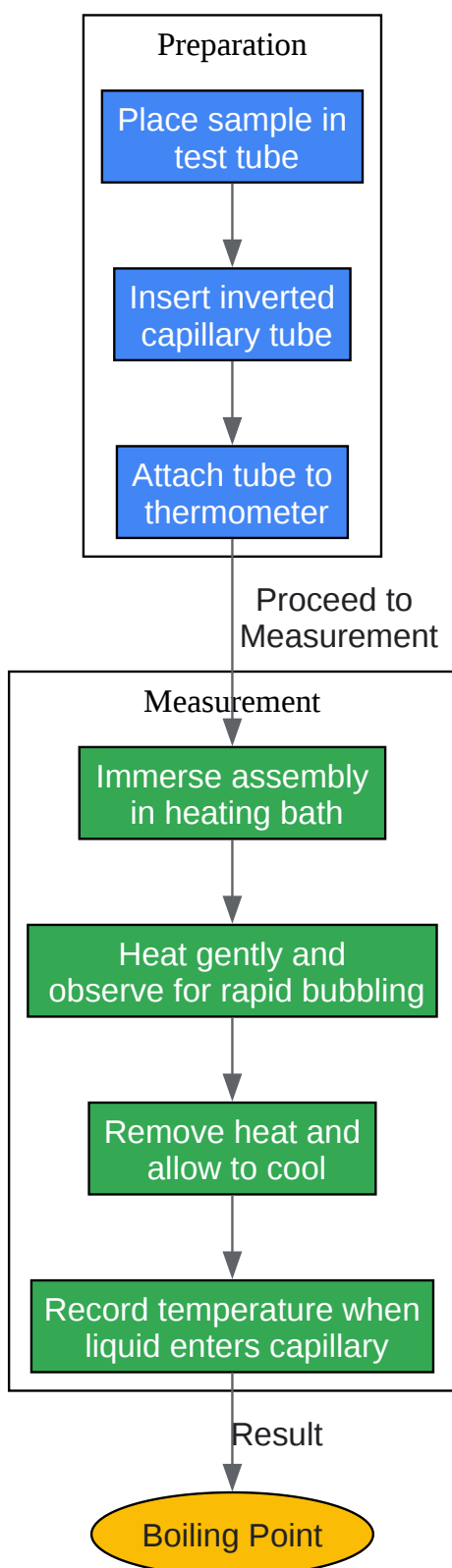
Density is an intrinsic property defined as the mass of a substance per unit volume.[11] A straightforward and common method for determining the density of a liquid involves precise measurement of its mass and volume.

Protocol:

- Mass of Container: The mass of a clean, dry volumetric flask or graduated cylinder is measured using an analytical balance.[12]
- Volume Measurement: A precise volume of **3,7-Dimethyl-1-octanol** is added to the tared container. The volume is read from the bottom of the meniscus.[12]
- Mass of Liquid: The container with the liquid is re-weighed. The mass of the liquid is determined by subtracting the mass of the empty container from this total mass.[12]
- Calculation: The density is calculated by dividing the mass of the liquid by the volume it occupies (Density = Mass / Volume).[11][13] To ensure accuracy, this procedure is typically repeated multiple times, and the average value is reported. The temperature of the liquid must be recorded as density is temperature-dependent.

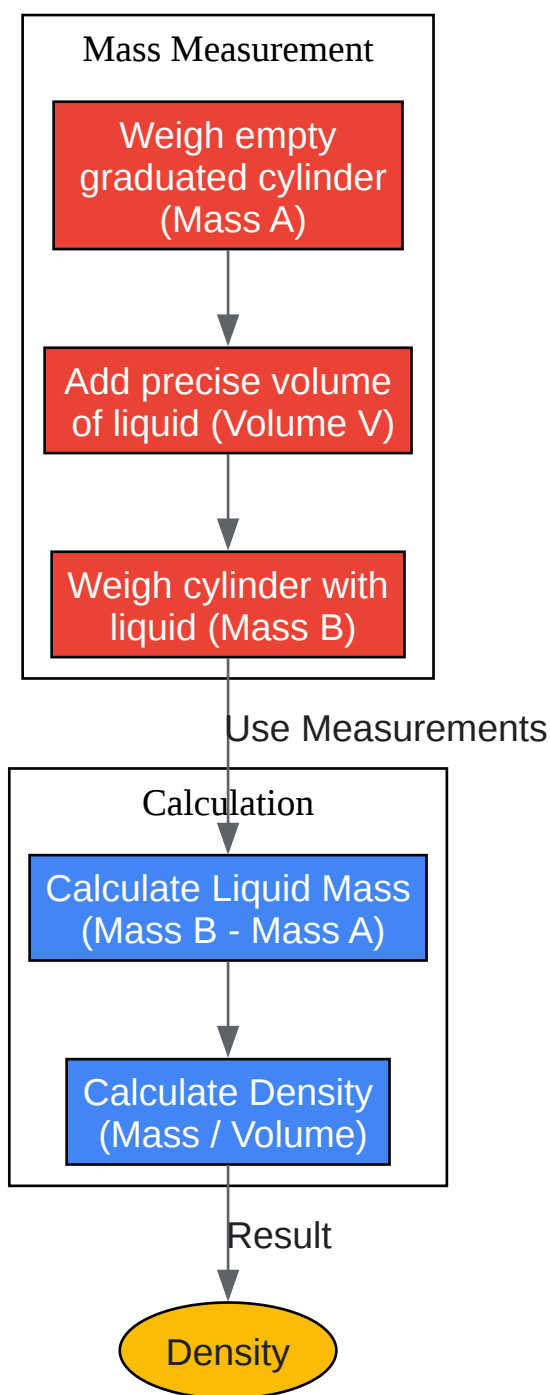
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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